

An In-depth Technical Guide to 3-(Chloromethyl)-5-methylpyridine Hydrochloride

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Compound of Interest

Compound Name: 3-(Chloromethyl)-5-methylpyridine
hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and analysis of **3-(chloromethyl)-5-methylpyridine hydrochloride** (CAS No: 1007089-84-0). This halogenated pyridine derivative is a crucial intermediate in the pharmaceutical industry, most notably in the synthesis of the second-generation antihistamine, Rupatadine. This document consolidates essential data for researchers and professionals engaged in drug discovery, process development, and quality control, offering detailed experimental protocols and characterization data.

Molecular Structure and Chemical Properties

3-(Chloromethyl)-5-methylpyridine hydrochloride is a white to pale beige solid.[1][2] It is the hydrochloride salt of 3-(chloromethyl)-5-methylpyridine, enhancing its stability and water solubility.[3][4]

Chemical Identity

Parameter	Value	Reference
IUPAC Name	3-(chloromethyl)-5-methylpyridine;hydrochloride	[5][6]
CAS Number	1007089-84-0	[3][5][7][8]
Molecular Formula	C ₇ H ₈ ClN·HCl (or C ₇ H ₉ Cl ₂ N)	[3][5][7][8]
Molecular Weight	178.06 g/mol	[3][5][7][8]
InChI	InChI=1S/C7H8ClN.ClH/c1-6-2-7(3-8)5-9-4-6;/h2,4-5H,3H2,1H3;1H	[5][6]
SMILES	<chem>CC1=CC(=CN=C1)CCl.Cl</chem>	[5][7]

Physicochemical Properties

Property	Value	Reference
Appearance	White to pale beige solid	[1][2]
Melting Point	154-157 °C	[2][9][10]
Solubility	Soluble in water. Slightly soluble in DMSO and Methanol.	[2][3][4][10]
Storage	Store at 2-8°C under an inert atmosphere.	[2][10]

Molecular Structure Diagram

Caption: Molecular structure of **3-(chloromethyl)-5-methylpyridine hydrochloride**.

Spectroscopic Data

¹H NMR Spectroscopy

A representative ¹H NMR spectrum of **3-(chloromethyl)-5-methylpyridine hydrochloride** in DMSO-d₆ shows the following signals:

Chemical Shift (δ) ppm	Multiplicity	Number of Protons	Assignment
2.35	s	3H	-CH ₃
4.85	s	2H	-CH ₂ Cl
7.45-8.20	m	2H	Pyridine-H

(Data sourced from a representative spectrum and may vary slightly based on solvent and instrument conditions)

Experimental Protocols

Synthesis of 3-(chloromethyl)-5-methylpyridine hydrochloride

This compound is a key intermediate in the synthesis of Rupatadine.^{[1][8][11]} A common synthetic route involves the chlorination of 5-methylpyridine-3-methanol.^{[11][12]}

3.1.1. Synthesis from 5-methylpyridine-3-methanol

This protocol is based on a general method described in the literature.^{[11][12][13]}

Materials:

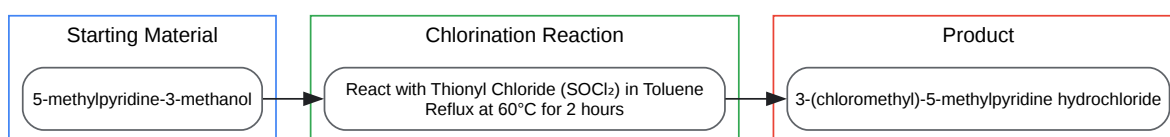
- 5-methylpyridine-3-methanol
- Thionyl chloride (SOCl₂)
- Toluene

Procedure:

- Dissolve 5-methylpyridine-3-methanol in toluene in a reaction vessel equipped with a stirrer and a reflux condenser.
- Slowly add thionyl chloride to the solution while maintaining the temperature between 20-40°C.

- After the addition is complete, heat the reaction mixture to reflux at approximately 60°C for 2 hours.
- Monitor the reaction progress by a suitable chromatographic technique (e.g., TLC).
- Upon completion, cool the reaction mixture and remove the toluene under reduced pressure to yield the crude product.
- The crude **3-(chloromethyl)-5-methylpyridine hydrochloride** can be purified by recrystallization.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **3-(chloromethyl)-5-methylpyridine hydrochloride**.

Applications in Drug Development

The primary application of **3-(chloromethyl)-5-methylpyridine hydrochloride** is as a key intermediate in the synthesis of Rupatadine.^{[1][8][11]} Rupatadine is a dual antagonist of histamine H1 and platelet-activating factor (PAF) receptors, used for the treatment of allergic rhinitis and urticaria.

The synthesis of Rupatadine involves the N-alkylation of desloratadine with 3-(chloromethyl)-5-methylpyridine (the free base form of the title compound).^{[13][14]}

Safety and Handling

3-(chloromethyl)-5-methylpyridine hydrochloride is classified as harmful and an irritant.^[5]

- Hazard Statements: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin irritation and serious eye irritation. May cause respiratory irritation.[5]
- Precautionary Measures: Avoid breathing dust. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves, eye protection, and face protection.

For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

3-(chloromethyl)-5-methylpyridine hydrochloride is a pivotal building block in medicinal chemistry, particularly for the synthesis of Rupatadine. A thorough understanding of its molecular structure, properties, and reaction chemistry is essential for researchers and professionals in the pharmaceutical sciences. This guide provides a foundational repository of technical information to support ongoing research and development efforts.

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